

Technical Safety Guide: 2-Piperidinopyridine

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Compound of Interest

Compound Name: 2-Piperidinopyridine

CAS No.: 68654-52-4

Cat. No.: B1585375

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CAS: 4642-95-5 | Molecular Formula: C₁₀H₁₄N₂

Part 1: Molecular Profile & Hazard Identification

Objective: To establish a precise understanding of the physicochemical risks associated with **2-Piperidinopyridine**, distinguishing it from its metabolic precursors and analogs.

Chemical Identity & Structure

2-Piperidinopyridine (also known as 2-(1-Piperidinyl)pyridine) consists of a piperidine ring attached via its nitrogen atom to the 2-position of a pyridine ring.^{[1][2][3][4]} This structural nuance is critical; unlike carbon-linked analogs, the N-linkage influences basicity and metabolic stability.

- Molecular Weight: 162.23 g/mol
- Physical State: Liquid (Standard conditions) / Low-melting solid (depending on purity/salt form)
- Solubility: Soluble in organic solvents (DCM, Ethyl Acetate, Methanol); sparingly soluble in water.

GHS Hazard Classification

While less volatile and corrosive than its parent compound Piperidine (CAS 110-89-4), **2-Piperidinopyridine** presents distinct risks, particularly to mucous membranes.

Hazard Class	Category	Hazard Statement	Code
Eye Irritation	2A	Causes serious eye irritation.[3]	H319
Skin Irritation	2	Causes skin irritation. [5]	H315
STOT - SE	3	May cause respiratory irritation.[4][5]	H335
Acute Toxicity	4	Harmful if swallowed.	H302

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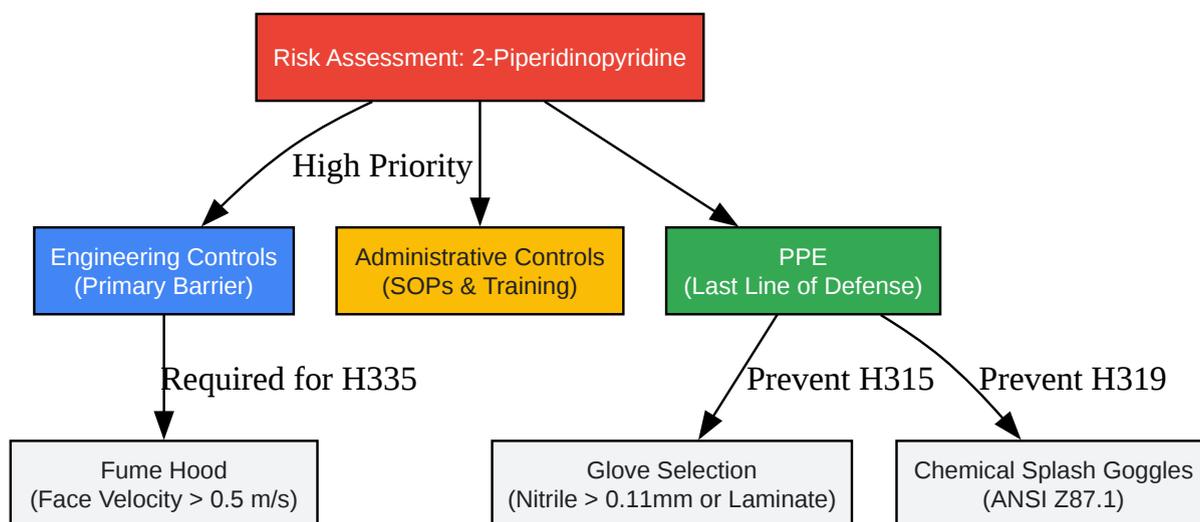
*Critical Safety Distinction: Do not confuse with Piperidine, which is a Class IB Flammable Liquid and Corrosive (H314). However, due to the metabolic potential to release piperidine moieties and the general reactivity of aminopyridines, treat **2-Piperidinopyridine** with high-level contact precautions.*

Part 2: Engineering Controls & Personal Protective Equipment (PPE)

Objective: To design a barrier system that prevents exposure pathways (Inhalation, Dermal, Ocular).

The Hierarchy of Controls

The following diagram illustrates the decision matrix for handling **2-Piperidinopyridine**.



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Figure 1: Risk Management Hierarchy for Aminopyridines.

PPE Specifications[2][6]

- Hand Protection:
 - Standard Handling: Nitrile rubber gloves (minimum thickness 0.11 mm). Break-through time is generally >480 min for pyridine derivatives, but change immediately upon splash.
 - Spill Cleanup: Silver Shield® (Laminate) or Butyl Rubber gloves are required for prolonged exposure to bulk liquid.
- Respiratory Protection:
 - If working outside a fume hood (not recommended) or during spill cleanup, use a half-face respirator with Organic Vapor (OV) cartridges (NIOSH/EN 14387 Type A).
- Eye Protection:
 - Safety glasses with side shields are the minimum. Chemical splash goggles are mandatory during transfer or synthesis where splashing is possible (H319).

Part 3: Operational Protocols

Objective: To standardize synthesis, storage, and waste handling to maintain chemical integrity and operator safety.

Storage & Stability[6]

- Atmosphere: Store under an inert atmosphere (Nitrogen or Argon). Aminopyridines can undergo slow N-oxidation or absorb atmospheric moisture.
- Temperature: Cool, dry place (2–8°C recommended for long-term reference standard storage; Room Temp acceptable for bulk synthesis grades if sealed).
- Incompatibilities:
 - Strong Oxidizers: Reaction may generate nitrogen oxides (NO_x).
 - Strong Acids: Exothermic reaction forming pyridinium salts.
 - Acid Chlorides/Anhydrides: Violent reaction potential.[4]

Synthesis Workflow: Handling & Quenching

The following workflow ensures safety during experimental application (e.g., Buchwald-Hartwig amination or nucleophilic substitution).



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Figure 2: Operational workflow for synthesis involving **2-Piperidinopyridine**.

Protocol: Safe Quenching of Reactions

- Cooling: Ensure the reaction mixture is cooled to 0°C before quenching.

- Neutralization: If the reaction involved acidic conditions, neutralize slowly with saturated NaHCO₃. Caution: CO₂ evolution will cause foaming.
- Extraction: Use Dichloromethane (DCM) or Ethyl Acetate. The product will reside in the organic layer at basic pH.

Part 4: Emergency Response & Toxicology

Objective: To provide actionable steps for immediate mitigation of exposure or release.

Acute Exposure Management

Route	Immediate Action	Medical Rationale
Eye Contact	Flush immediately with water for 15 minutes. Lift eyelids.	H319: Alkaline nature can cause corneal haze/damage if not removed.
Skin Contact	Wash with soap and water.[5] [6] Remove contaminated clothing.[4][6]	H315: Lipophilic nature allows dermal penetration; soap aids removal.
Inhalation	Move to fresh air.[4][5][6] If breathing is difficult, give oxygen.	H335: Respiratory irritant; can induce bronchospasm in sensitized individuals.
Ingestion	Rinse mouth. Do NOT induce vomiting. Call Poison Control.	H302: Risk of aspiration pneumonia if vomiting is induced.

Spill Cleanup Protocol

- Evacuate: Clear the immediate area of non-essential personnel.
- Ventilate: Increase fume hood sash height (if inside) or open windows (if safe).
- Absorb: Use an inert absorbent (Vermiculite, Sand, or specialized "Organic Base" spill kit). Do not use sawdust (fire hazard with oxidizers).

- Neutralize: A dilute solution of acetic acid or citric acid can be used to neutralize residues on non-porous surfaces after bulk removal.
- Disposal: Collect in a container marked "Hazardous Waste - Organic Base."

Toxicological Context

While specific LD50 data for **2-Piperidinopyridine** is often aggregated with general aminopyridines, the following benchmarks apply based on structural analogy:

- Oral LD50 (Rat): Estimated 500–1000 mg/kg (Category 4).
- Metabolism: Likely metabolized via N-oxidation or ring hydroxylation. The release of free piperidine is a metabolic possibility, contributing to the toxicity profile.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 817759, 2-(1-Piperidinyl)pyridine. Retrieved from [[Link](#)][3]
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- To cite this document: BenchChem. [Technical Safety Guide: 2-Piperidinopyridine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1585375#2-piperidinopyridine-safety-and-handling\]](https://www.benchchem.com/product/b1585375#2-piperidinopyridine-safety-and-handling)

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